

Addressing solubility issues of ent-Ezetimibe in aqueous buffers

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Compound of Interest

Compound Name: ent-Ezetimibe

Cat. No.: B586162

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Technical Support Center: ent-Ezetimibe

Welcome to the technical support center for **ent-Ezetimibe**. This resource is designed for researchers, scientists, and drug development professionals to address common challenges related to the aqueous solubility of **ent-Ezetimibe**.

Frequently Asked Questions (FAQs)

Q1: What is **ent-Ezetimibe** and why is its solubility a concern?

A1: **ent-Ezetimibe** is the enantiomer of Ezetimibe, a lipid-lowering compound that inhibits the intestinal absorption of cholesterol.^[1] Like Ezetimibe, it is a Biopharmaceutics Classification System (BCS) Class II drug, characterized by high intestinal permeability but very low aqueous solubility.^{[2][3][4]} This poor solubility is the primary limiting factor for its oral bioavailability and can pose significant challenges for in vitro and in vivo experimental setups.^{[2][3]} The intrinsic solubility of Ezetimibe in water is approximately 0.43 µg/mL.^[4]

Q2: What is the primary mechanism of action for **ent-Ezetimibe**?

A2: The primary molecular target of **ent-Ezetimibe** is the Niemann-Pick C1-Like 1 (NPC1L1) protein, a cholesterol transporter located on the apical membrane of enterocytes in the small intestine.^{[1][5][6]} **ent-Ezetimibe** selectively binds to NPC1L1 and inhibits its function.^{[1][6]} This action prevents the internalization of cholesterol from micelles into the enterocyte, thereby reducing the amount of cholesterol delivered to the liver and subsequently lowering blood

cholesterol levels.[1][7] The mechanism involves disrupting the interaction between the NPC1L1/cholesterol complex and the clathrin/AP2 endocytic machinery.[7]

Q3: In which solvents is **ent-Ezetimibe** readily soluble?

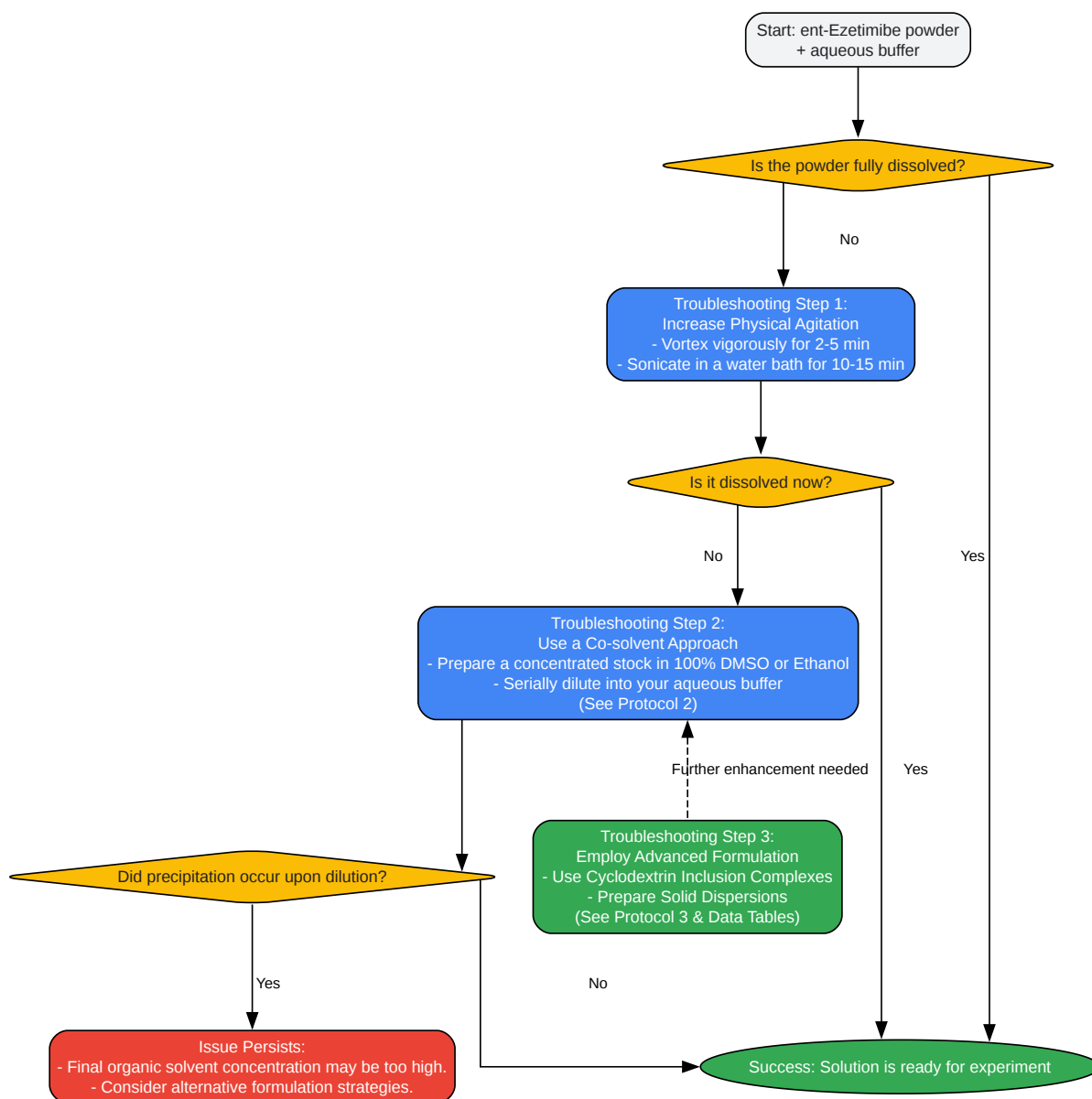
A3: **ent-Ezetimibe** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), ethanol, and Dimethylformamide (DMF).[5] It is sparingly soluble in aqueous buffers.[5] For experimental purposes, stock solutions are typically prepared in these organic solvents before being diluted into aqueous media.[5][8]

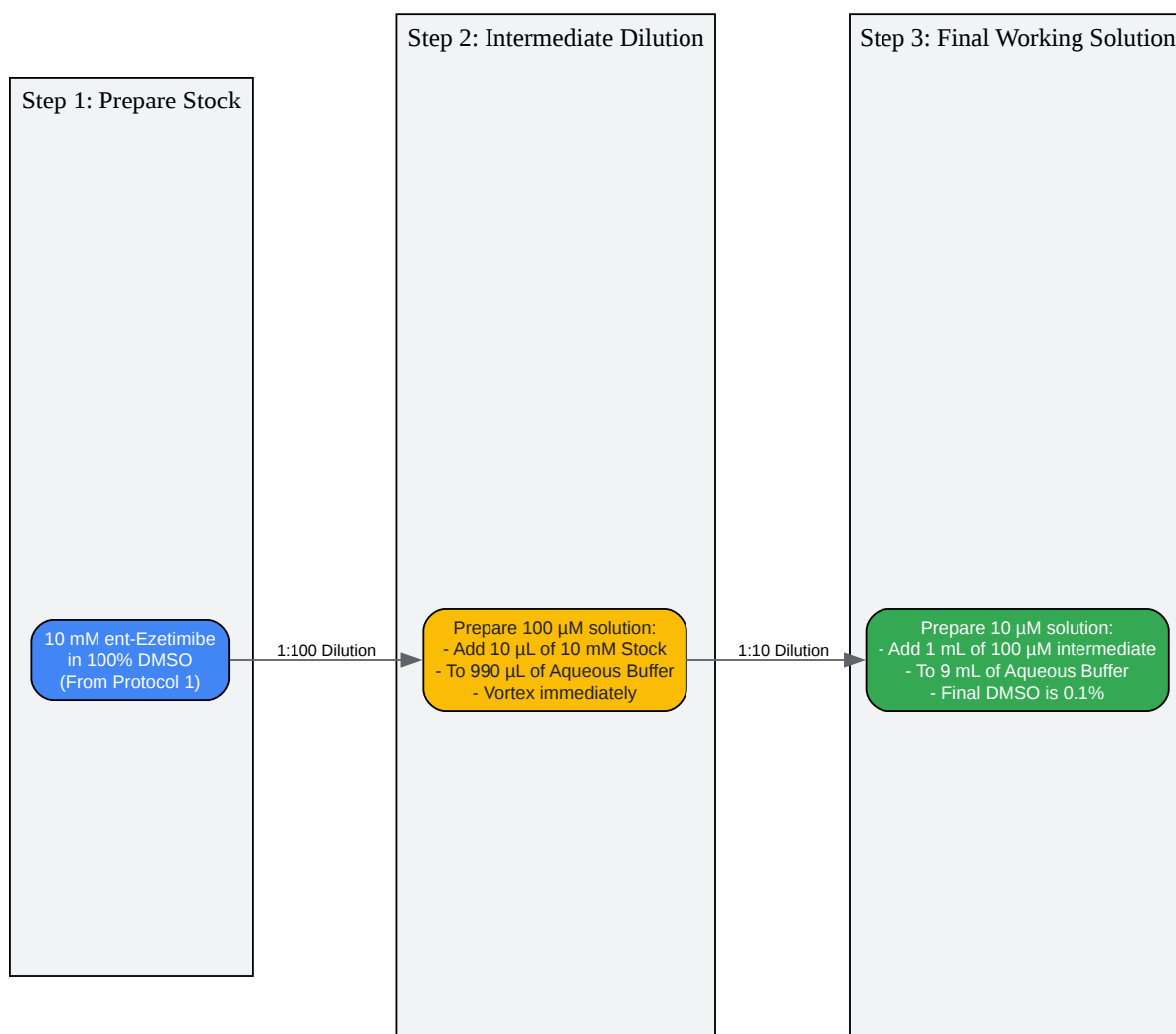
Troubleshooting Guide

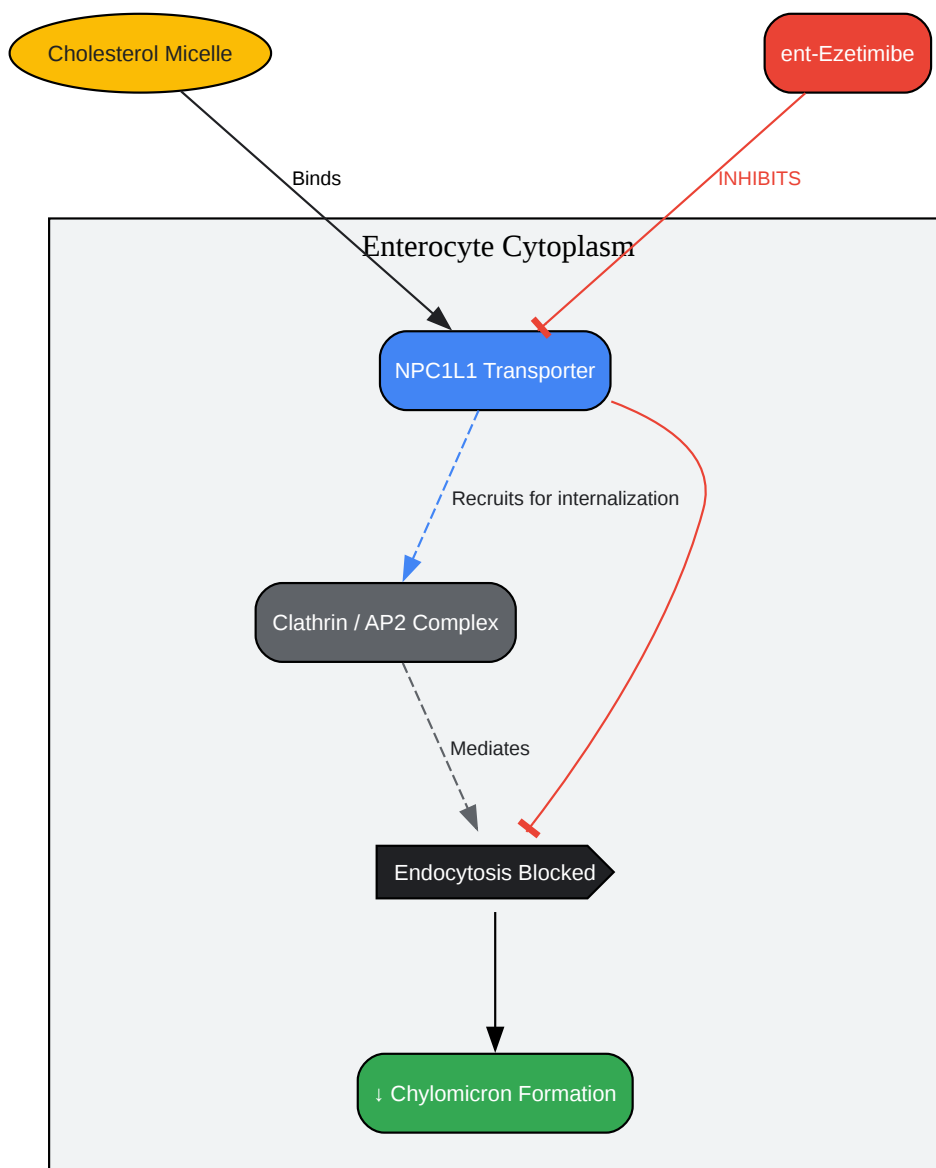
This guide provides a systematic approach to addressing solubility issues with **ent-Ezetimibe** in your experiments.

Initial Troubleshooting Workflow

If you are encountering issues with dissolving **ent-Ezetimibe** powder in an aqueous buffer, follow this logical workflow to identify a solution.







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